

Application Notes and Protocols for Flt3 Inhibitors in Cell Culture Experiments

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Compound of Interest

Compound Name: Flt3-IN-28

Cat. No.: B15569361

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Fms-like tyrosine kinase 3 (Flt3) is a receptor tyrosine kinase pivotal in the proliferation, survival, and differentiation of hematopoietic stem and progenitor cells.^[1] Activating mutations in the FLT3 gene are among the most common genetic alterations in acute myeloid leukemia (AML), making Flt3 a key therapeutic target.^{[1][2]} Flt3 inhibitors are a class of targeted therapies designed to block the aberrant signaling from mutated Flt3 receptors.^{[1][3]} This document provides detailed application notes and protocols for the use of Flt3 inhibitors in cell culture experiments, with a focus on determining appropriate concentrations and assessing their biological effects.

While specific data for "**Flt3-IN-28**" is not readily available in the public domain, the principles and protocols outlined here are applicable to novel Flt3 inhibitors. The provided data for representative Flt3 inhibitors can serve as a valuable reference for designing experiments.

Data Presentation: In Vitro Cellular Activity of Representative Flt3 Inhibitors

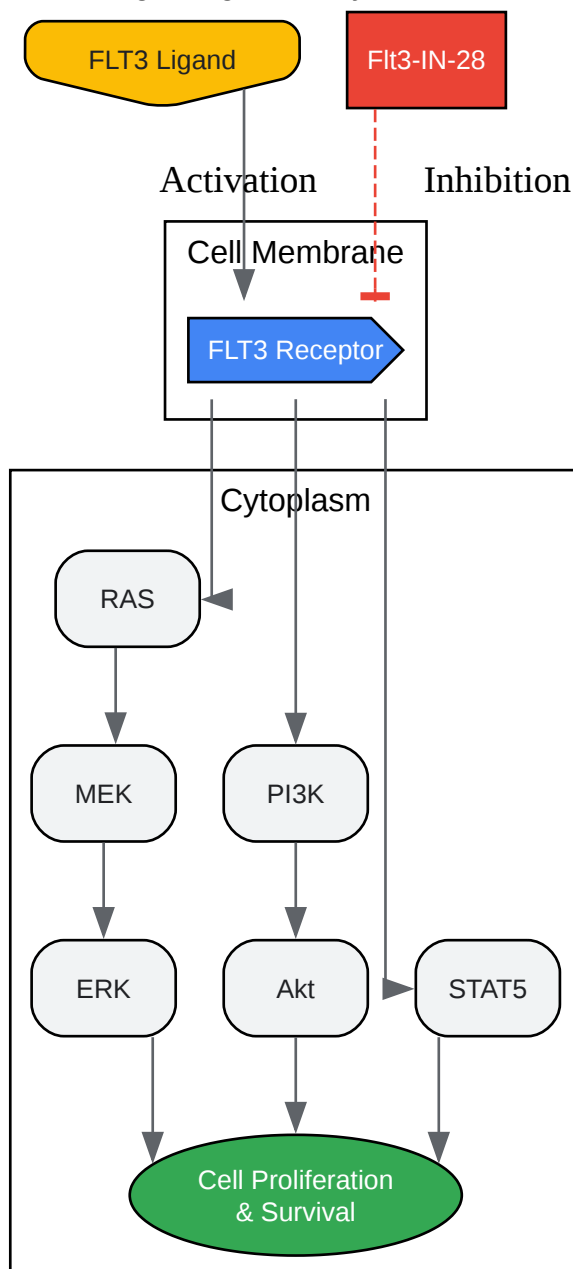
The half-maximal inhibitory concentration (IC₅₀) is a critical parameter for determining the appropriate concentration range for cell culture experiments. The IC₅₀ values for several common Flt3 inhibitors against AML cell lines expressing Flt3 mutations are summarized in the table below.

Compound	Target(s)	Cell Line	Assay	IC ₅₀ (nM)	Reference
Midostaurin	Flt3, other kinases	MOLM-13	Cell Viability	~200	[1]
Gilteritinib	Flt3, AXL	MV4-11	Cell Viability	7.99	[1][4]
Quizartinib	Flt3	MV4-11	Cell Viability	4.76	[1][4]
Sorafenib	Flt3, other kinases	MV4-11	Cell Viability	Not specified	[1]
Flt3-IN-3	Flt3-ITD	MV4-11, PL-21	Cell Viability	300	[5]

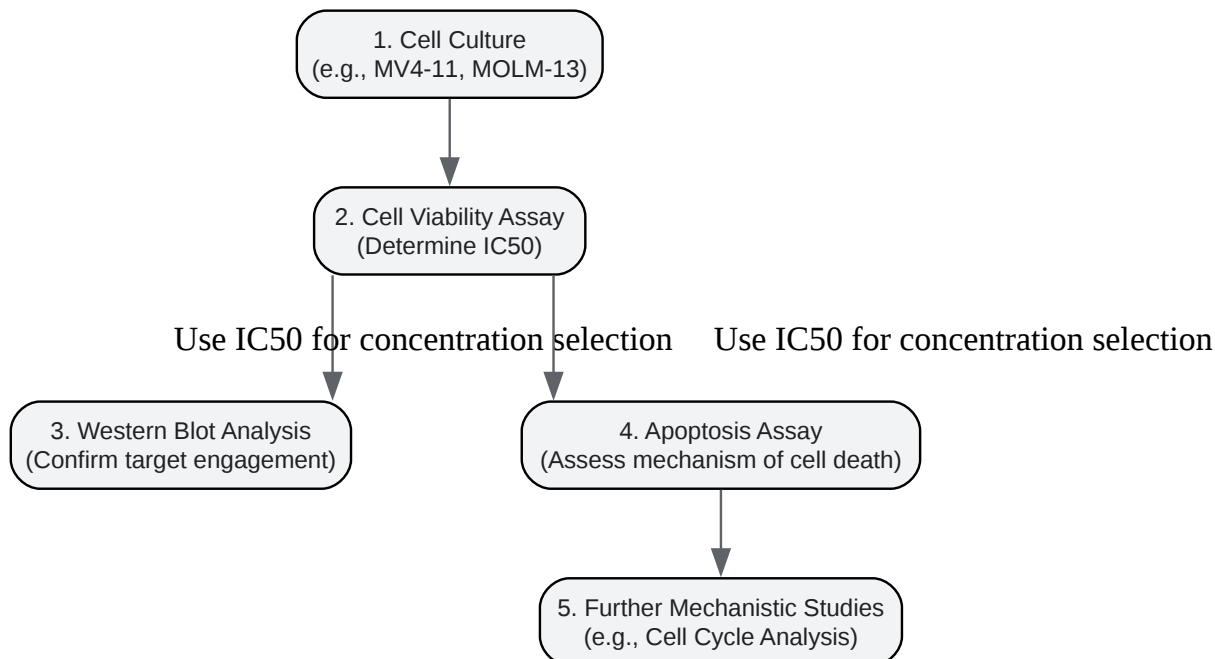
Flt3 Signaling Pathway and Inhibition

Flt3 is a receptor tyrosine kinase that, upon binding its ligand (Flt3L), dimerizes and autophosphorylates, initiating downstream signaling cascades.[3][6] These pathways, primarily the PI3K/Akt, RAS/MEK/ERK, and STAT5 pathways, are crucial for cell proliferation, survival, and differentiation.[2][3][7] In AML, activating mutations lead to constitutive, ligand-independent activation of these pathways.[3][8] Flt3 inhibitors block this aberrant signaling by binding to the ATP-binding pocket of the kinase domain, thereby preventing autophosphorylation and the subsequent activation of downstream effectors.[9]

FLT3 Signaling Pathway and Inhibition



Experimental Workflow for Flt3 Inhibitor Evaluation



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